

The Selective PI5P4Ky Inhibitor, PI5P4Ks-IN-2: A Technical Guide

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Compound of Interest

Compound Name: PI5P4Ks-IN-2

Cat. No.: B12391275

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Phosphatidylinositol 5-phosphate 4-kinases (PI5P4Ks) are a family of lipid kinases that play crucial roles in various cellular processes, including signal transduction, membrane trafficking, and metabolic regulation. The family consists of three isoforms: PI5P4K α , PI5P4K β , and PI5P4Ky. While the α and β isoforms have been more extensively studied, PI5P4Ky presents an intriguing therapeutic target due to its distinct expression patterns and proposed pathological functions in cancer and neurodegenerative diseases.^[1] Notably, PI5P4Ky exhibits very low intrinsic kinase activity, suggesting it may have significant scaffolding functions.^{[1][2]}

This technical guide provides an in-depth overview of **PI5P4Ks-IN-2**, a selective inhibitor of PI5P4Ky. We will delve into its biochemical and cellular activity, the experimental protocols used for its characterization, and the known signaling pathways involving PI5P4Ky.

Data Presentation

Biochemical and Cellular Activity of PI5P4Ks-IN-2

PI5P4Ks-IN-2 demonstrates significant selectivity for the PI5P4Ky isoform over the α and β isoforms. The following tables summarize the available quantitative data on its potency and selectivity.

Parameter	PI5P4K α	PI5P4K β	PI5P4Ky	PI5P4Ky+	Reference
pIC50	<4.3	<4.6	6.2	0.32	[3]

Parameter	PI5P4Ky-WT	PI5P4K β	Reference
Ki	68 nM	>30,000 nM	[3]

Mechanism of Action

PI5P4Ks-IN-2 and its chemical series have been shown to bind to PI5P4Ky in a non-ATP-competitive, allosteric manner.[4][5] This was confirmed by the determination of the X-ray crystal structure of a compound from this series bound to PI5P4Ky, revealing an allosteric binding mode.[4] This binding is thought to occur at a putative lipid interaction site, approximately 18 Å from the ATP-binding pocket.[4]

Experimental Protocols

Detailed experimental protocols are crucial for the replication and extension of scientific findings. Below are the methodologies for key experiments cited in the characterization of **PI5P4Ks-IN-2** and related compounds.

ADP-Glo™ Kinase Assay (for determining IC50 values)

The ADP-Glo™ Kinase Assay is a luminescent assay that measures the amount of ADP produced during a kinase reaction. The intensity of the light signal is proportional to the amount of ADP, and therefore to the kinase activity.

General Protocol:

- Kinase Reaction:

- Prepare a reaction mixture containing the kinase (PI5P4Ky), the lipid substrate (e.g., PI5P), and the test compound (**PI5P4Ks-IN-2**) in a suitable buffer (e.g., 20 mM HEPES pH 7.4, 60 mM MgCl₂, 0.1% CHAPS).[6]
- Initiate the reaction by adding ATP. The final ATP concentration is typically set at the K_m value to ensure sensitivity to inhibitors.[6]
- Incubate the reaction at room temperature for a defined period (e.g., 1 hour).[6]
- ADP Detection:
 - Stop the kinase reaction and deplete the remaining ATP by adding ADP-Glo™ Reagent. Incubate for approximately 40 minutes at room temperature.[7]
 - Add Kinase Detection Reagent to convert the ADP to ATP and generate a luminescent signal via a luciferase reaction. Incubate for 30-60 minutes at room temperature.[7]
 - Measure the luminescence using a plate reader.
- Data Analysis:
 - Calculate the percentage of inhibition for each compound concentration relative to a DMSO control.
 - Determine the IC₅₀ value by fitting the data to a dose-response curve.

Cellular Thermal Shift Assay (CETSA) (for confirming target engagement in cells)

CETSA is a powerful technique to verify the direct binding of a compound to its target protein in a cellular environment. The principle is that ligand binding increases the thermal stability of the target protein.

General Protocol:

- Cell Treatment:

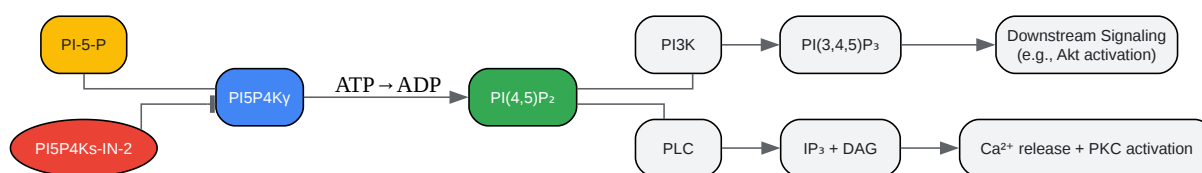
- Treat cultured cells (e.g., HEK293 cells overexpressing PI5P4Ky) with various concentrations of the test compound (**PI5P4Ks-IN-2**) or a vehicle control (DMSO).
- Incubate the cells to allow for compound entry and target binding.
- Thermal Challenge:
 - Heat the cell lysates or intact cells across a range of temperatures.
 - Cool the samples on ice to stop the denaturation process.
- Protein Extraction and Quantification:
 - Lyse the cells to release the soluble proteins.
 - Separate the soluble protein fraction from the aggregated, denatured proteins by centrifugation.
 - Quantify the amount of soluble target protein (PI5P4Ky) in the supernatant using methods such as Western blotting or mass spectrometry.
- Data Analysis:
 - Generate melting curves by plotting the amount of soluble protein as a function of temperature.
 - A shift in the melting curve to a higher temperature in the presence of the compound indicates target stabilization and therefore, target engagement.

Signaling Pathways and Biological Functions of PI5P4Ky

The precise signaling pathways of PI5P4Ky are still under active investigation, partly due to its low kinase activity. However, emerging evidence points to its involvement in several key cellular processes, likely through both catalytic and scaffolding functions.

Regulation of PI(4,5)P₂ Synthesis and Downstream Signaling

PI5P4Ks catalyze the phosphorylation of phosphatidylinositol 5-phosphate (PI-5-P) to generate phosphatidylinositol 4,5-bisphosphate (PI(4,5)P₂).^[8] PI(4,5)P₂ is a critical signaling lipid that acts as a precursor for other second messengers like inositol 1,4,5-trisphosphate (IP₃) and diacylglycerol (DAG), and is also the substrate for PI3K to produce PI(3,4,5)P₃.^[8]

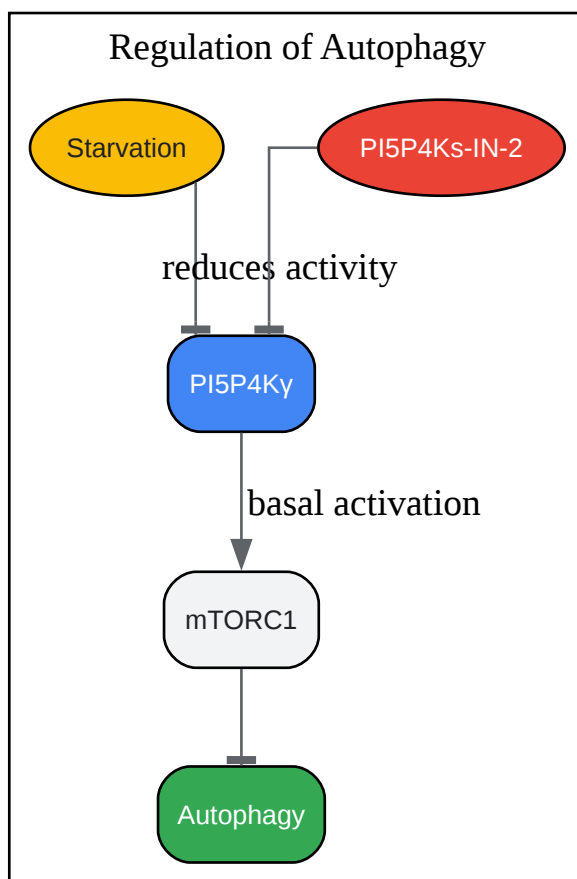


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Core PI5P4K enzymatic activity and downstream products.

Role in Autophagy

PI5P4K has been implicated in the regulation of autophagy, a cellular process for degrading and recycling cellular components. Studies have shown that PI5P4K can localize to autophagosomes.^[9] The regulation of mTORC1 by PI5P4K is thought to result in the basal activation of the complex, while reduced PI5P4K activity under starvation conditions can initiate autophagy.^[5] Inhibition of PI5P4K has been shown to increase autophagic flux, which may be beneficial in neurodegenerative diseases like Huntington's disease by promoting the clearance of mutant proteins.^[5]

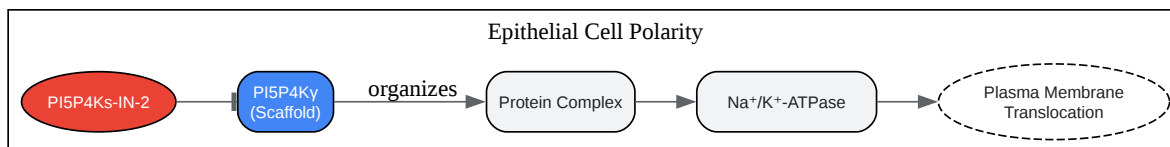


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PI5P4Ky's role in the regulation of autophagy.

Scaffolding Function and Epithelial Cell Polarity

Given its low kinase activity, PI5P4Ky is proposed to have significant scaffolding functions, bringing other proteins together to facilitate signaling. One such proposed role is in the regulation of epithelial cell polarity. Inhibition of PI5P4Ky has been shown to disrupt the translocation of Na⁺/K⁺-ATPase to the plasma membrane in kidney epithelial cells, an effect that was mimicked by RNAi knockdown of PI5P4Ky.[10] This suggests a role for PI5P4Ky in the development and maintenance of epithelial cell functional polarity.[10]



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Proposed scaffolding function of PI5P4Ky in cell polarity.

Conclusion

PI5P4Ks-IN-2 is a valuable tool for studying the specific functions of PI5P4Ky. Its selectivity and allosteric mode of action make it a promising lead for the development of therapeutics targeting diseases where PI5P4Ky is implicated. Further research is needed to fully elucidate the downstream signaling pathways and the precise mechanisms by which PI5P4Ky exerts its cellular effects, particularly its scaffolding functions. This in-depth technical guide provides a foundation for researchers to understand and utilize **PI5P4Ks-IN-2** in their investigations of this enigmatic but increasingly important lipid kinase.

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